



Application Notes and Protocols for Mca-SEVNLDAEFK(Dnp)

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Compound of Interest						
Compound Name:	Mca-SEVNLDAEFK(Dnp)					
Cat. No.:	B6303111	Get Quote				

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility, storage, and use of the fluorescent peptide substrate, **Mca-SEVNLDAEFK(Dnp)**. This substrate is a valuable tool for studying the enzymatic activity of Beta-secretase 1 (BACE-1), a key enzyme implicated in the pathology of Alzheimer's disease.

Product Information

Mca-SEVNLDAEFK(Dnp) is a Förster Resonance Energy Transfer (FRET) peptide substrate for BACE-1.[1][2][3][4] It contains the "Swedish" Lys-Met/Asn-Leu mutation of the amyloid precursor protein (APP) β -secretase cleavage site.[1][2][3][4] The peptide incorporates a highly fluorescent 7-methoxycoumarin (Mca) group and a 2,4-dinitrophenyl (Dnp) quenching group. In its intact state, the proximity of the Dnp group quenches the fluorescence of the Mca group.[1] [2][3][4][5][6] Cleavage of the peptide by BACE-1 at the Leu-Asp bond separates the fluorophore from the quencher, leading to a detectable increase in fluorescence.[1][2][3][4][5][6]

Solubility and Storage Conditions

Proper handling and storage of **Mca-SEVNLDAEFK(Dnp)** are crucial for maintaining its stability and performance. The following tables summarize the recommended conditions for the lyophilized powder and the substrate in solution.

Table 1: Storage of Lyophilized Mca-SEVNLDAEFK(Dnp)



Storage Temperature	Shelf Life	Additional Conditions
-20°C	1 to 3 years	Keep desiccated and protected from light.[5][6][7]
-80°C	2 years	Sealed storage, away from moisture and light.[6][7]

Table 2: Solubility and Storage of Mca-SEVNLDAEFK(Dnp) in Solution

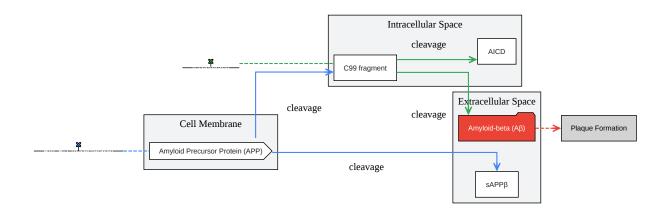
Solvent	Concentration	Preparation Notes	Storage Temperature	Shelf Life
DMSO	1.25 mg/mL (0.82 mM)	Ultrasonic treatment may be required. Use freshly opened, anhydrous DMSO as its hygroscopic nature can affect solubility.[6]	-20°C	Up to 1 month.[5] [6][7]
-80°C	Up to 6 months. [6][7]			

Important Note: For solutions, it is highly recommended to aliquot the stock solution into singleuse volumes to avoid repeated freeze-thaw cycles, which can lead to degradation of the peptide.[5]

Signaling Pathway

Mca-SEVNLDAEFK(Dnp) is a tool to study the amyloidogenic pathway of amyloid precursor protein (APP) processing. BACE-1 is the rate-limiting enzyme in this pathway, which ultimately leads to the production of amyloid-beta (Aβ) peptides that form plaques in the brains of individuals with Alzheimer's disease.





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Amyloidogenic processing of APP by BACE-1 and y-secretase.

Experimental Protocols

The following is a representative protocol for a BACE-1 enzymatic assay using a FRET peptide substrate like **Mca-SEVNLDAEFK(Dnp)** in a 96-well plate format.

Materials:

- Mca-SEVNLDAEFK(Dnp) substrate
- Recombinant human BACE-1 enzyme
- Assay Buffer: 50 mM Sodium Acetate, pH 4.5
- Dimethyl sulfoxide (DMSO), anhydrous
- Test compounds (inhibitors)
- Black 96-well microplate



Fluorescence microplate reader

Protocol:

- Substrate Preparation:
 - Prepare a stock solution of Mca-SEVNLDAEFK(Dnp) in anhydrous DMSO (e.g., 1 mg/mL or 500 μM).
 - On the day of the assay, dilute the stock solution to the desired working concentration (e.g., 50 μM) with Assay Buffer.
- Enzyme Preparation:
 - Dilute the BACE-1 enzyme stock to the final working concentration (e.g., ~0.3 units/μL) in cold Assay Buffer just before use. Keep the enzyme on ice.
- Assay Procedure:
 - Add the following reagents to the wells of a black 96-well plate:
 - Blank (no enzyme): 20 μL Assay Buffer + 10 μL Substrate Working Solution.
 - Positive Control (no inhibitor): 10 μL BACE-1 Working Solution + 10 μL Assay Buffer + 10 μL Substrate Working Solution.
 - Test Compound: 10 μL BACE-1 Working Solution + 10 μL Test Compound (diluted in Assay Buffer) + 10 μL Substrate Working Solution.
 - \circ The final reaction volume will be dependent on the specific plate reader and assay format but is often between 30 μ L and 100 μ L. Adjust volumes accordingly, maintaining the final concentrations of all components.

Incubation:

• Incubate the plate at 37°C for 60-120 minutes, protected from light. The optimal incubation time should be determined empirically to ensure the reaction is in the linear range.

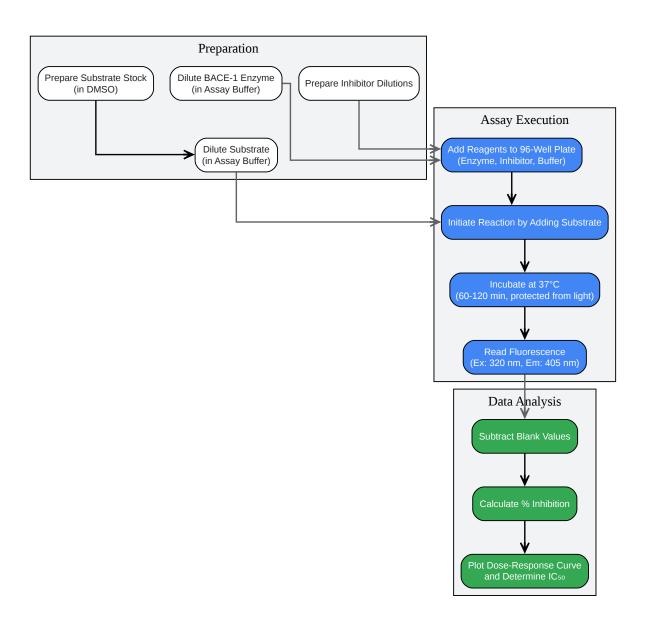


- Fluorescence Measurement:
 - Measure the fluorescence intensity using a microplate reader with excitation at approximately 320 nm and emission at approximately 405 nm.
- Data Analysis:
 - Subtract the fluorescence of the blank from all other readings.
 - Calculate the percent inhibition for each test compound concentration relative to the positive control.
 - Plot the percent inhibition versus the logarithm of the compound concentration to determine the IC₅₀ value.

Experimental Workflow

The following diagram illustrates the general workflow for performing a BACE-1 FRET assay.





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Workflow for a BACE-1 FRET-based inhibition assay.



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